

Application Notes & Protocols: Safe Handling and Disposal of 2-Bromo-3-methylpyrazine

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Compound of Interest

Compound Name: 2-Bromo-3-methylpyrazine

Cat. No.: B037793

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and disposal of **2-Bromo-3-methylpyrazine** (CAS No. 120984-76-1). As a Senior Application Scientist, the following protocols and notes are designed to synthesize technical data with practical, field-proven safety strategies, ensuring both personal safety and regulatory compliance. The causality behind each recommendation is explained to foster a deep-rooted culture of safety.

Compound Profile and Hazard Analysis

2-Bromo-3-methylpyrazine is a halogenated heterocyclic organic compound. Its value in synthesis is contrasted by its potential hazards, which must be rigorously managed. A thorough understanding of its properties is the foundation of safe laboratory practice.

Table 1: Chemical and Physical Properties of **2-Bromo-3-methylpyrazine**

Property	Value	Source
CAS Number	120984-76-1	[1] [2]
Molecular Formula	C ₅ H ₅ BrN ₂	
Molecular Weight	173.01 g/mol	[1]
Appearance	Solid, Semi-Solid, or Liquid	
Boiling Point	194.8 °C at 760 mmHg	

| Storage Temperature| 2-8°C, Inert Atmosphere | |

The primary hazards associated with **2-Bromo-3-methylpyrazine** are outlined by the Globally Harmonized System (GHS) classifications. These classifications are not merely labels; they are indicators of specific, predictable biological and chemical effects that dictate our handling procedures.

Table 2: GHS Hazard Classification for **2-Bromo-3-methylpyrazine**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	GHS07
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation	Warning	GHS07

(Source:)

Expert Insight: The presence of a bromine atom on the pyrazine ring increases the compound's reactivity and toxicological potential compared to its non-halogenated parent structure. The nitrogen atoms in the ring can act as proton acceptors, and the molecule can participate in various reactions, but it is the halogen that necessitates the most stringent disposal protocols.

Laboratory Handling Protocols

Adherence to a multi-layered safety approach—encompassing engineering controls, administrative controls, and personal protective equipment (PPE)—is mandatory. These protocols are designed as a self-validating system to minimize exposure and prevent accidents.

Engineering Controls: The First Line of Defense

The primary objective is to contain the chemical at its source.

- Chemical Fume Hood: All manipulations of **2-Bromo-3-methylpyrazine**, including weighing, aliquoting, and reaction setup, must be performed inside a certified chemical fume hood.[3][4][5] This is non-negotiable. The hood contains vapors, which can cause respiratory irritation, and protects the user from splashes.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.
- Accessible Safety Equipment: An operational eyewash station and safety shower must be located within a 10-second travel distance from the workstation.[6]

Administrative Controls & Safe Work Practices

These are the procedures and policies that reduce the risk of exposure.

- Chemical Hygiene Plan (CHP): All work must be conducted under the umbrella of a written Chemical Hygiene Plan (CHP) as mandated by OSHA's Laboratory Standard (29 CFR 1910.1450).[7][8][9] This plan should include specific Standard Operating Procedures (SOPs) for handling halogenated compounds.
- Restricted Access: Clearly demarcate areas where **2-Bromo-3-methylpyrazine** is being handled and restrict access to authorized personnel only.

- Labeling: All containers, including reaction vessels and waste, must be clearly labeled with the full chemical name, "Hazardous Waste," and appropriate hazard pictograms.[\[3\]](#)

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of the compound.

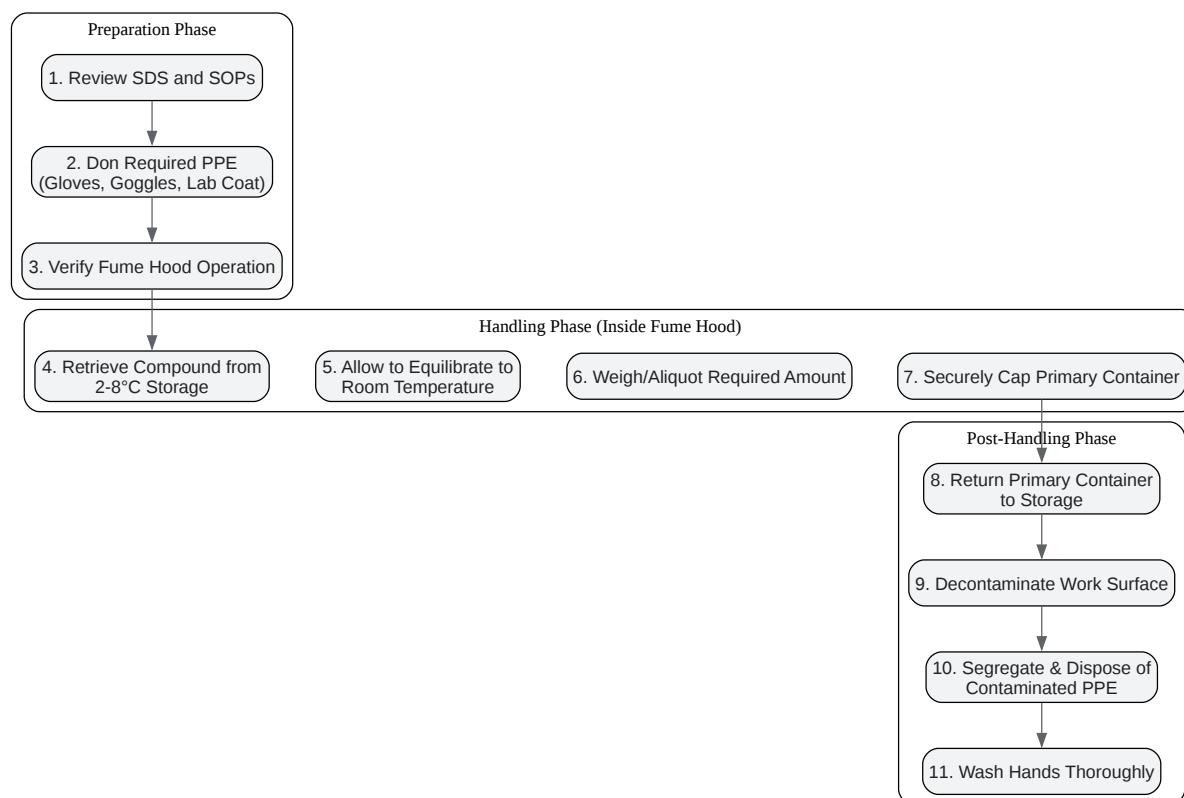
Table 3: Recommended PPE for Handling **2-Bromo-3-methylpyrazine**

Body Part	PPE Specification	Rationale and Causality
Hands	Nitrile gloves (minimum 4 mil thickness)	Provides protection against incidental splashes and skin irritation. Double-gloving is recommended for extended procedures.
Eyes	ANSI Z87.1-rated safety glasses with side shields or chemical splash goggles	Protects against splashes that can cause serious eye irritation. [10] Goggles are required if there is a significant splash risk.
Body	Flame-resistant laboratory coat	Protects skin from contamination and clothing from spills. [5]

| Respiratory | Not required if used in a fume hood | A NIOSH-approved respirator with an organic vapor cartridge may be necessary if engineering controls fail or for large-scale spill cleanup. |

Experimental Workflow: From Storage to Use

The following diagram illustrates the standard workflow for safely incorporating **2-Bromo-3-methylpyrazine** into an experimental protocol.

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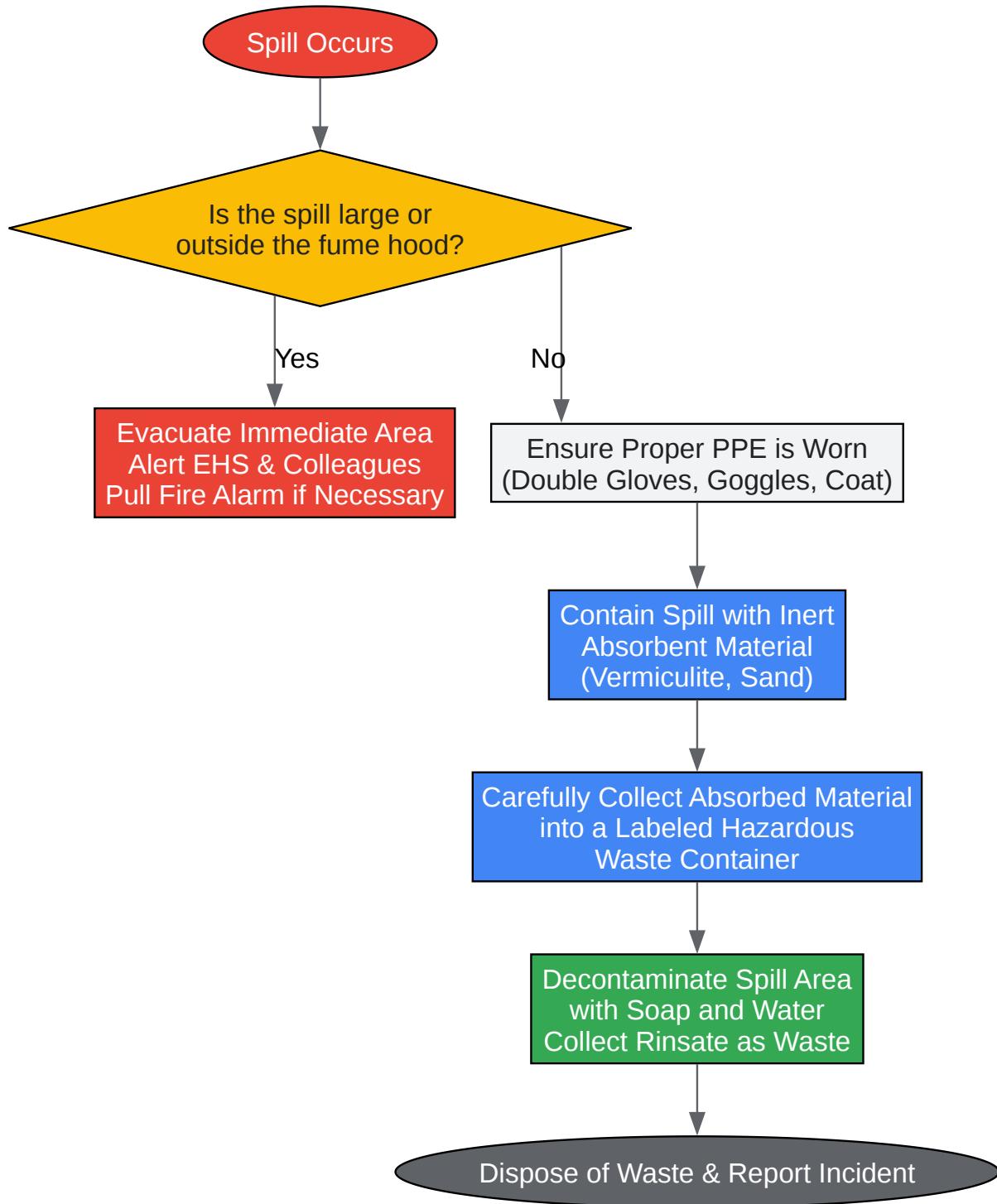
Caption: Standard protocol workflow for handling **2-Bromo-3-methylpyrazine**.

Emergency Procedures

Preparedness is key to mitigating the impact of an incident.

Spill Response

The response to a spill should be swift, methodical, and dictated by the scale of the release.

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Caption: Decision workflow for responding to a **2-Bromo-3-methylpyrazine** spill.

Exposure Response

- Skin Contact: Immediately flush the affected skin with copious amounts of soap and water for at least 15 minutes.[10][11] Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10][11] Remove contact lenses if present and easy to do.[10][11] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[10] If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[11] Rinse mouth with water and seek immediate medical attention.[10][11]

Waste Management & Disposal

Proper disposal is a critical final step governed by federal and local regulations. Halogenated organic compounds cannot be disposed of down the drain or in regular trash.[5]

The Principle of Segregation

Causality: Halogenated waste streams must be segregated from non-halogenated waste.[3] [12][13] This is because the combustion of brominated compounds can produce hydrobromic acid (HBr) and other corrosive or toxic byproducts.[14][15] Disposal facilities require segregated streams to use specific incinerators with "scrubbers" that can neutralize these acidic gases, preventing their release into the atmosphere. Mixing waste streams increases disposal costs and environmental risk.

Disposal Protocol

- Designate a Waste Container: Use a clearly labeled, sealable container specifically for "Halogenated Organic Waste".[3][13]
- Collect All Waste: This includes any unreacted **2-Bromo-3-methylpyrazine**, contaminated solvents (rinsates), and solid materials (e.g., used absorbent from a spill cleanup).[3]

- Maintain a Log: Keep an accurate log of the contents being added to the waste container.
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, away from incompatible materials.[\[12\]](#) Ensure it is in secondary containment to prevent spills.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[\[3\]](#)

Regulatory Context: The disposal of this waste falls under the Resource Conservation and Recovery Act (RCRA) regulations enforced by the U.S. Environmental Protection Agency (EPA).[\[16\]](#)[\[17\]](#) While **2-Bromo-3-methylpyrazine** itself may not be explicitly listed with a specific waste code, it falls into the category of halogenated organic waste and must be managed as hazardous.[\[13\]](#)[\[18\]](#) For example, wastes from the production of other organobromine chemicals have been assigned specific EPA hazardous waste codes (e.g., K131, K132, K136 for wastes related to methyl bromide and ethylene dibromide production).[\[19\]](#)

By adhering to these detailed protocols, researchers can effectively manage the risks associated with **2-Bromo-3-methylpyrazine**, ensuring a safe laboratory environment and safeguarding the broader ecosystem.

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